

Navigating the Safe Handling of 2-Ethyl-1-butanol: A Technical Guide

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Compound of Interest

Compound Name: **2-Ethyl-1-butanol**

Cat. No.: **B044090**

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the health and safety profile of chemical reagents is paramount. This in-depth technical guide provides critical data and handling protocols for **2-Ethyl-1-butanol** (CAS No. 97-95-0), a versatile solvent and intermediate in various chemical syntheses.

This document summarizes essential health and safety information, presents key quantitative data in a structured format for ease of comparison, and outlines the methodologies of toxicological studies. Visual workflows for emergency procedures are also provided to ensure rapid and effective response in the event of an incident.

Physicochemical and Hazard Profile

2-Ethyl-1-butanol is a flammable liquid and vapor that is harmful if swallowed or in contact with skin.^{[1][2]} It is a colorless to pale yellow liquid with a mild odor.^{[1][2]}

Table 1: Physical and Chemical Properties of **2-Ethyl-1-butanol**

Property	Value	Reference
Molecular Formula	C6H14O	[2]
Molecular Weight	102.17 g/mol	[2] [3]
Boiling Point	146 °C	[4] [5] [6]
Melting Point	-15 °C	[4] [5] [6]
Flash Point	57 °C / 134.6 °F	[1]
Density	0.83 g/cm³ (at 20°C)	[2]
Autoignition Temperature	315 °C / 599 °F	[1]
Water Solubility	10 g/L (at 20°C)	[2]

Table 2: Hazard Classifications for **2-Ethyl-1-butanol**

Hazard Classification	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour [1] [2]
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed [1] [2] [4]
Acute toxicity, Dermal	Category 4	H312: Harmful in contact with skin [1] [2] [4]

Toxicological Data

Toxicological assessment of **2-Ethyl-1-butanol** indicates that it is moderately toxic by ingestion and skin contact and is a skin and severe eye irritant.[\[7\]](#)

Table 3: Summary of Acute Toxicity Data for **2-Ethyl-1-butanol**

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	Harmful if swallowed (Category 4)	Not Specified	[1] [2] [4]
Acute Dermal Toxicity (LD50)	Harmful in contact with skin (Category 4)	Not Specified	[1] [2] [4]
Skin Irritation	Skin irritant	Not Specified	[7]
Eye Irritation	Severe eye irritant	Not Specified	[7]

Experimental Protocols

The toxicological data presented are primarily derived from standardized testing guidelines established by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure the quality and consistency of chemical safety data.

Acute Oral Toxicity (Following OECD Test Guideline 401) The assessment of acute oral toxicity is typically conducted using a protocol similar to OECD Guideline 401.[\[8\]](#)[\[9\]](#) This method involves the administration of a single dose of the test substance to fasted experimental animals (commonly rats) via oral gavage.[\[1\]](#) Graded doses are used across several groups of animals, with one dose per group.[\[1\]](#) Observations for signs of toxicity and mortality are made over a period of at least 14 days.[\[1\]](#) The median lethal dose (LD50), which is the statistically derived dose expected to cause death in 50% of the animals, is then determined.[\[1\]](#) All animals are subjected to a gross necropsy at the end of the study.[\[1\]](#)

Acute Dermal Irritation/Corrosion (Following OECD Test Guideline 404) To evaluate the potential for skin irritation, a method analogous to OECD Guideline 404 is employed.[\[2\]](#)[\[5\]](#)[\[7\]](#) [\[10\]](#) A single dose of the test substance is applied to a small area of the skin of an experimental animal, typically an albino rabbit.[\[10\]](#) The exposure period is generally four hours.[\[10\]](#) The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals over a period of up to 14 days.[\[10\]](#) The severity of the skin reactions is scored to determine the level of irritation.[\[7\]](#)

Acute Eye Irritation/Corrosion (Following OECD Test Guideline 405) For assessing eye irritation, a procedure consistent with OECD Guideline 405 is utilized.[\[3\]](#)[\[4\]](#)[\[11\]](#)[\[12\]](#) A single

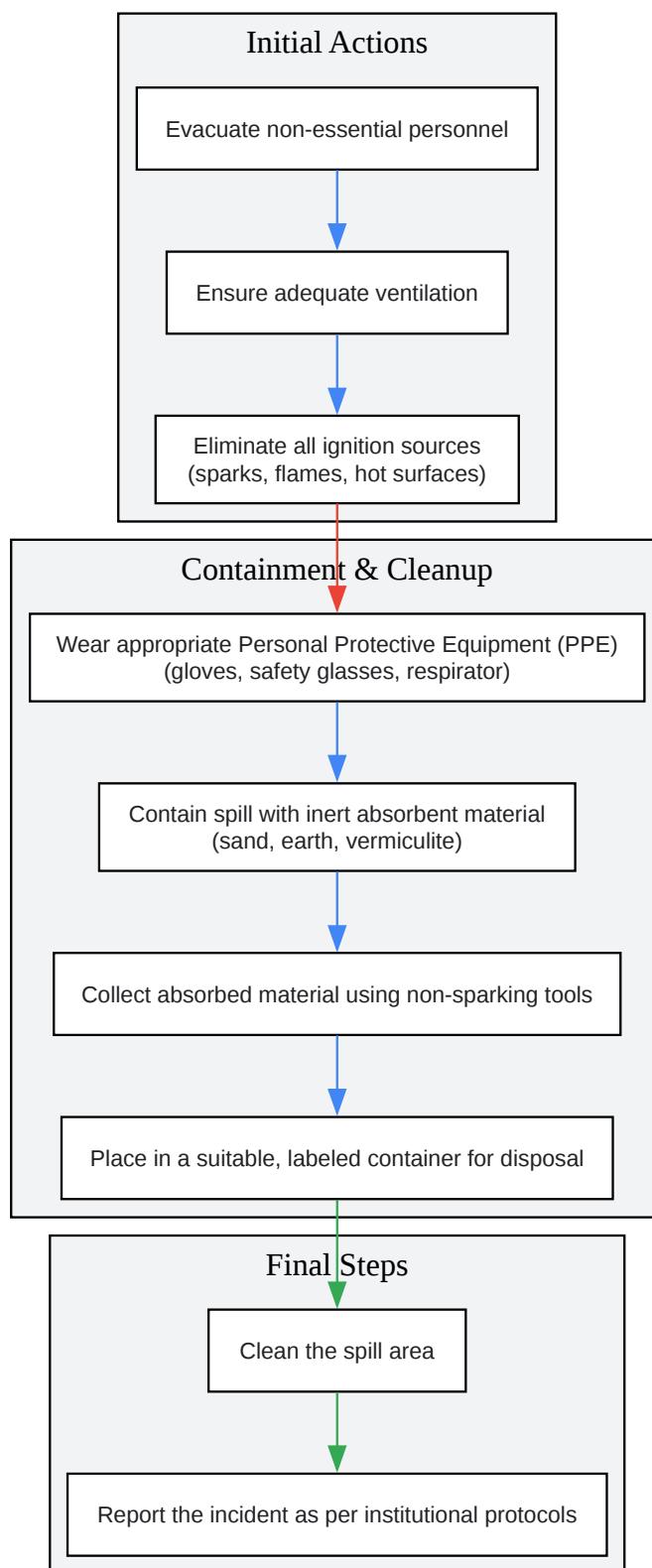
dose of the substance is applied to the conjunctival sac of one eye of an experimental animal, usually an albino rabbit, with the other eye serving as a control.[3][4] The eyes are examined for lesions of the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[3] The severity and reversibility of any observed effects are scored to classify the substance's eye irritation potential.[3]

Handling and Emergency Procedures

Proper handling and emergency preparedness are crucial when working with **2-Ethyl-1-butanol**.

Spill Response Workflow

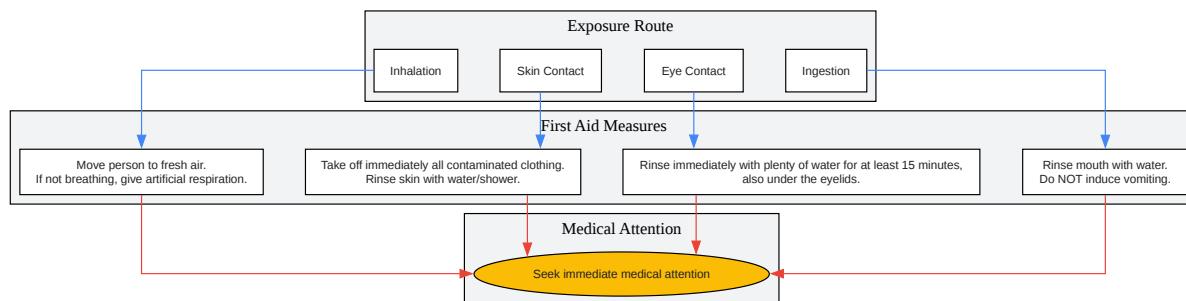
In the event of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination.

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Caption: Workflow for handling a **2-Ethyl-1-butanol** spill.

First Aid Procedures

Immediate and appropriate first aid is critical in case of exposure.



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Caption: First aid procedures for **2-Ethyl-1-butanol** exposure.

Firefighting Measures

2-Ethyl-1-butanol is a flammable liquid.^{[1][2]} In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.^{[2][4]} Firefighters should wear self-contained breathing apparatus.^[4]

Handling and Storage

Handle **2-Ethyl-1-butanol** in a well-ventilated area and keep it away from sources of ignition.^[4] Avoid contact with skin and eyes and inhalation of vapor or mist.^[4] Store in a cool, dry, and well-ventilated place in a tightly closed container.^{[2][4]}

Exposure Controls and Personal Protection

When handling **2-Ethyl-1-butanol**, appropriate personal protective equipment (PPE) should be worn. This includes:

- Eye/Face Protection: Safety glasses with side-shields or a face shield.[\[4\]](#)
- Skin Protection: Handle with gloves.[\[4\]](#) The specific glove material should be chosen based on breakthrough time and permeation rate. Nitrile rubber is often recommended.[\[2\]](#) A complete suit protecting against chemicals may be necessary for larger quantities or in case of a spill.[\[2\]](#)
- Respiratory Protection: If engineering controls are not sufficient to control airborne concentrations, a NIOSH-approved respirator with an appropriate cartridge should be used.[\[4\]](#)

By adhering to the information and procedures outlined in this guide, researchers, scientists, and drug development professionals can safely handle **2-Ethyl-1-butanol**, minimizing risks to themselves and their colleagues. Always consult the most recent Safety Data Sheet (SDS) for the specific product in use for the most up-to-date information.

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